

A Technical Guide to 3-Pyridylacetonitrile: Synthesis, Properties, and Applications in Drug Discovery

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Compound of Interest

Compound Name: 3-Pyridylacetonitrile

Cat. No.: B123655

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Abstract

3-Pyridylacetonitrile, a versatile heterocyclic building block, holds significant importance in medicinal chemistry and pharmaceutical development. This technical guide provides an in-depth overview of its chemical and physical properties, a detailed synthesis protocol, and explores its applications as a key intermediate in the synthesis of various biologically active compounds. Particular focus is given to its role in the development of phosphodiesterase-4 (PDE4) inhibitors and other notable derivatives.

Core Properties of 3-Pyridylacetonitrile

3-Pyridylacetonitrile, also known as 3-(Cyanomethyl)pyridine, is a colourless to pale yellow liquid at room temperature. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	6443-85-2	[1][2]
Molecular Formula	C ₇ H ₆ N ₂	[1][2]
Molecular Weight	118.14 g/mol	[2]
Boiling Point	101-109 °C at 1.5 mmHg	[2][3]
Density	1.108 g/mL at 25 °C	[3]
Refractive Index	n ₂₀ /D 1.529	[3]
Flash Point	98 °C (208.4 °F) - closed cup	
Solubility	Soluble in alcohol, ether, and ketone. Insoluble in water.	[2][3]

Synthesis of 3-Pyridylacetonitrile

A common and effective method for the synthesis of **3-Pyridylacetonitrile** involves the reaction of 3-methylpyridine with cyanogen chloride at high temperatures.

Experimental Protocol

Materials:

- 3-methylpyridine (picoline)
- Cyanogen chloride
- 5% aqueous sodium hydroxide solution
- Dichloromethane

Equipment:

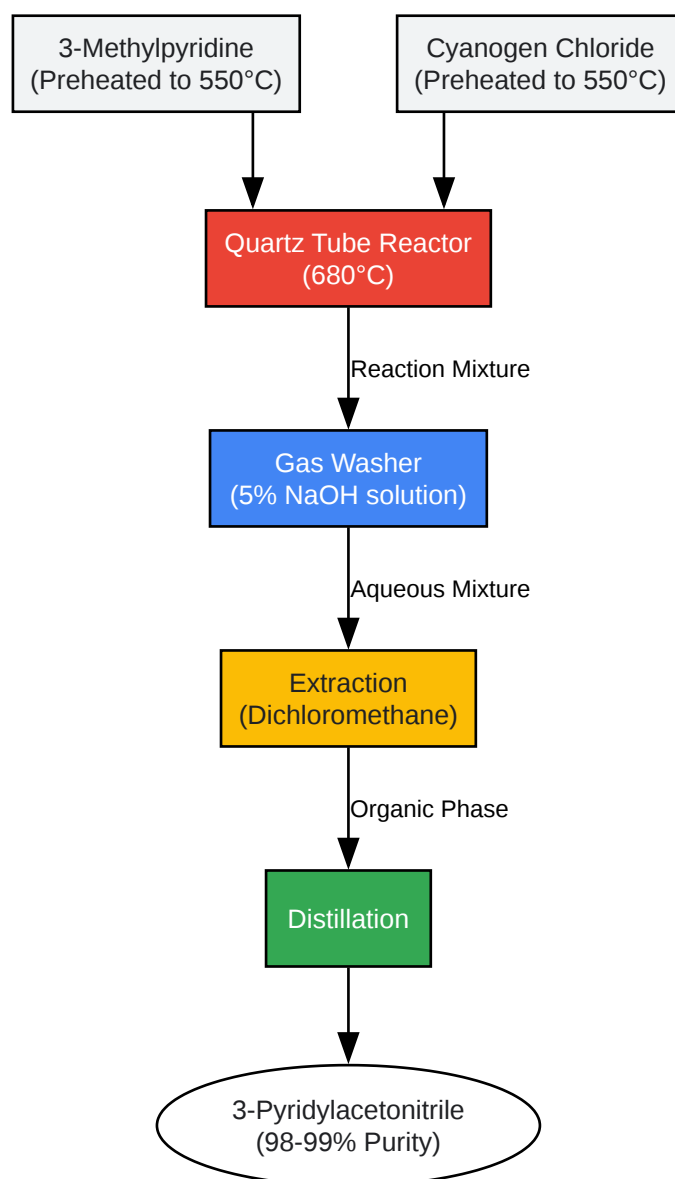
- Quartz tube reactor (1 meter long, 20 mm wide)
- Heating apparatus capable of reaching 680 °C

- Homogeneous flow feeding system
- Gas washer
- Extraction apparatus
- Distillation apparatus

Procedure:[4]

- Preheat the quartz tube reactor to a reaction temperature of 680 °C.
- Separately preheat 3-methylpyridine and cyanogen chloride to 550 °C.
- Introduce the preheated reactants into the quartz tube in a homogeneous flow at a rate of 42.8 grams (0.46 mole) of 3-methylpyridine and 7.1 grams (0.12 mole) of cyanogen chloride per hour.
- The reaction mixture exiting the reactor is immediately passed through a gas washer containing 1.2 liters of 5% aqueous sodium hydroxide solution per hour to neutralize acidic byproducts.
- The aqueous mixture from the gas washer is then extracted with 2 liters of dichloromethane per hour.
- The organic phase is collected and subjected to distillation to recover the dichloromethane and any unreacted 3-methylpyridine.
- The final product, **3-Pyridylacetonitrile**, is obtained with a purity of 98-99%. The reported yield is approximately 75% based on the amount of cyanogen chloride used.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **3-Pyridylacetonitrile**.

Applications in Drug Discovery and Development

3-Pyridylacetonitrile serves as a crucial starting material and intermediate in the synthesis of a wide array of pharmaceutical compounds. Its pyridine ring and reactive nitrile group make it a valuable scaffold for generating molecular diversity.

Phosphodiesterase-4 (PDE4) Inhibitors

A significant application of **3-Pyridylacetonitrile** is in the preparation of 1,7-naphthyridine derivatives, which have been identified as potent inhibitors of phosphodiesterase-4 (PDE4).^[1]^[2] PDE4 is a key enzyme in the inflammatory cascade, and its inhibition is a therapeutic strategy for treating inflammatory diseases such as asthma and chronic obstructive pulmonary disease (COPD).

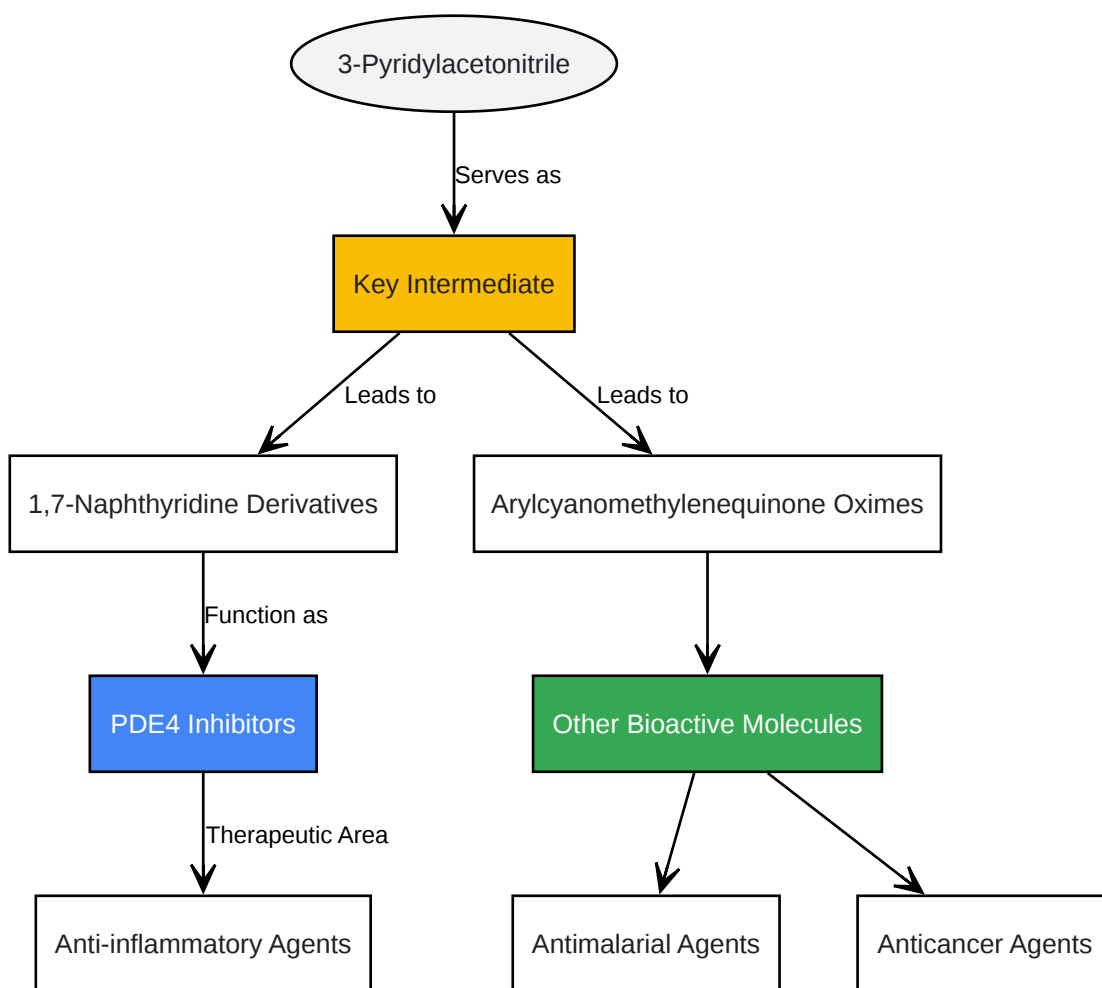
Versatile Precursor to Bioactive Molecules

The reactivity of the methylene group in **3-Pyridylacetonitrile** allows for its use in various condensation reactions. For instance, it can react with nitrobenzene analogues to produce oximes, which are precursors to other biologically active compounds.^[5] The pyridine moiety itself is considered a "privileged scaffold" in medicinal chemistry due to its ability to form hydrogen bonds and act as a bioisostere for other functional groups, influencing properties like solubility and metabolic stability.

Role in the Synthesis of Other Therapeutics

The pyridine scaffold, for which **3-pyridylacetonitrile** is a key building block, is present in a wide range of drugs. Pyridine derivatives have shown promise as anti-malarial agents, with some compounds exhibiting high efficacy against chloroquine-resistant strains of *Plasmodium falciparum*.^[6] Furthermore, derivatives such as furo[2,3-b]pyridines have been investigated for their anticancer properties, showing cytotoxic activity against breast cancer cell lines.^[7]

Logical Relationship Diagram



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References

- 1. lookchem.com [lookchem.com]
- 2. 3-PYRIDYLACETONITRILE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. 3-PYRIDYLACETONITRILE CAS#: 6443-85-2 [m.chemicalbook.com]
- 4. prepchem.com [prepchem.com]

- 5. researchgate.net [researchgate.net]
- 6. Synthesis and biological screening of some pyridine derivatives as anti-malarial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Synthesis, characterization and bioactivity of new pyridine-2(H)-one, nicotinonitrile, and furo[2,3-b]pyridine derivatives. - National Genomics Data Center (CNCB-NGDC) [ngdc.cncb.ac.cn]
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